

# Personal protective equipment for handling (Dimethylamino)acetone

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## Compound of Interest

Compound Name: (Dimethylamino)acetone

Cat. No.: B100619

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## Essential Safety and Handling Guide for (Dimethylamino)acetone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(Dimethylamino)acetone**, tailored for researchers, scientists, and drug development professionals. Following these steps will ensure safe laboratory practices and mitigate potential hazards.

## Chemical and Physical Properties

A summary of key quantitative data for **(Dimethylamino)acetone** is provided in the table below for easy reference.

Property	Value
CAS Number	15364-56-4
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO
Molecular Weight	101.15 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid <a href="#">[3]</a>
Odor	Amine-like
Boiling Point	119-120 °C
Density	0.883 g/mL at 25 °C
Flash Point	86 °F
Storage Temperature	-20°C

## Hazard Identification and Personal Protective Equipment (PPE)

**(Dimethylamino)acetone** is classified as a flammable liquid and a skin irritant.[\[1\]](#) Adherence to proper PPE is mandatory to ensure personal safety.

Hazard	Required PPE
Flammable Liquid	Flame-resistant lab coat. Work in a well-ventilated area, away from heat, sparks, and open flames.[4][5]
Skin Irritant	Chemical-resistant gloves (butyl rubber or neoprene recommended).[5][6] Inspect gloves before each use.
Eye Contact	Chemical splash goggles. A face shield should be worn if there is a risk of splashing.[5][7]
Inhalation	Use in a chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is required.[7][8]

## Operational and Disposal Plans

Follow these step-by-step procedures for the safe handling and disposal of **(Dimethylamino)acetone**.

## Handling and Storage Protocol

- Engineering Controls: Always handle **(Dimethylamino)acetone** in a well-ventilated laboratory fume hood.[9]
- Grounding: To prevent static discharge, which can be an ignition source, ensure that containers are properly grounded and bonded during transfer.[4]
- Safe Storage: Store in a cool, dry, and well-ventilated area away from heat and ignition sources.[4][10] Keep containers tightly closed.[4]
- Personal Hygiene: Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[10]

## Spill and Emergency Procedures

- Small Spills:
  - Evacuate the immediate area.
  - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., sand, vermiculite).[8][10]
  - Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[4][11]
- Large Spills:
  - Evacuate the laboratory and notify emergency personnel immediately.
  - Prevent the spill from entering drains or waterways.
- First Aid:
  - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15-20 minutes.[4][12] Seek medical attention if irritation persists.[12]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[4][8] Remove contact lenses if present and easy to do.[12] Seek immediate medical attention.
  - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[4][13] Seek medical attention.
  - Ingestion: Do not induce vomiting. Rinse mouth with water.[12] Seek immediate medical attention.

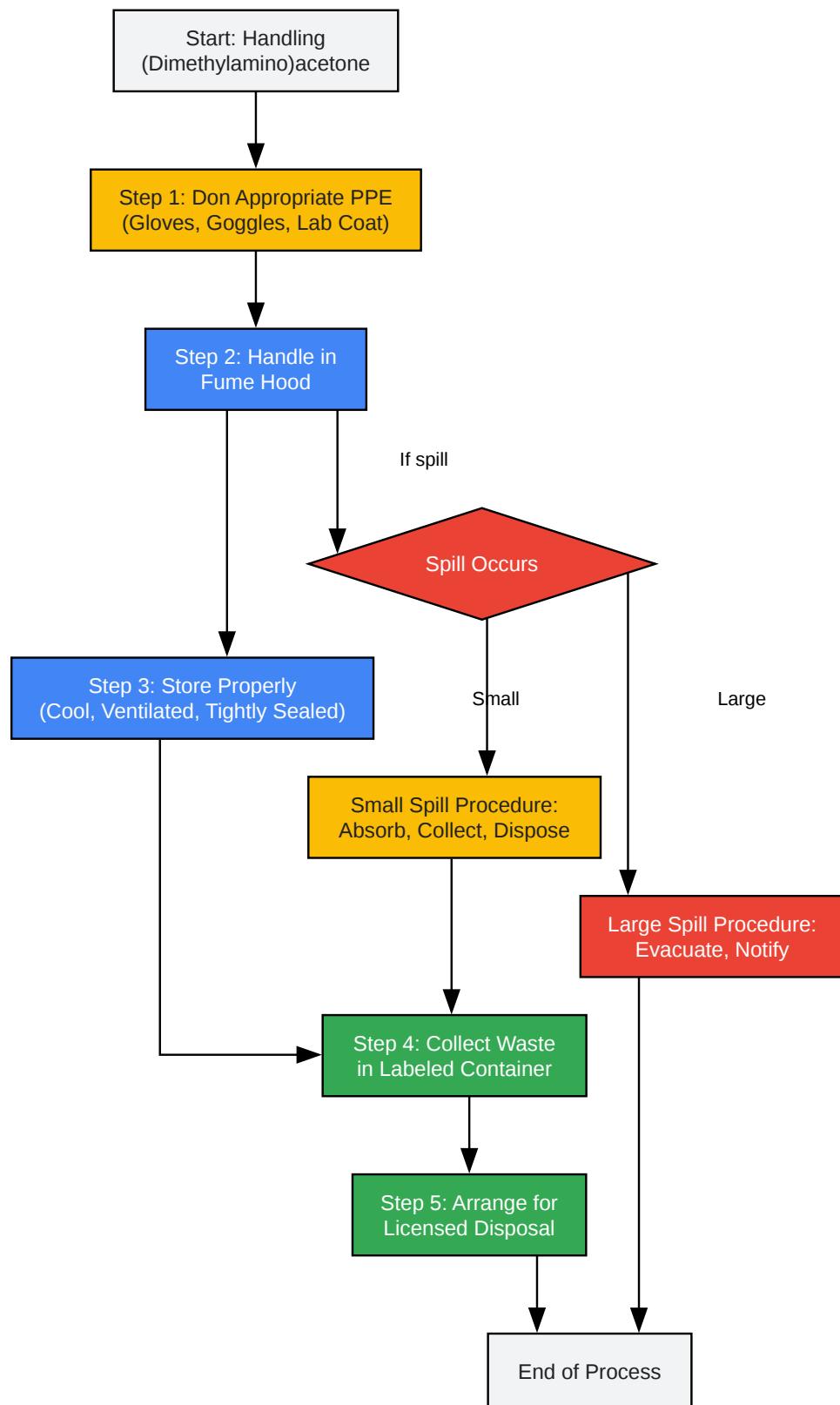
## Disposal Plan

**(Dimethylamino)acetone** is considered hazardous waste and must be disposed of accordingly.

- Waste Collection: Collect waste **(Dimethylamino)acetone** and any contaminated materials in a designated, properly labeled, and sealed hazardous waste container.[14]
- Licensed Disposal: Arrange for pick-up and disposal by a licensed hazardous waste disposal facility.[14][15] Do not dispose of **(Dimethylamino)acetone** down the drain.[15]

## Experimental Workflow and Safety Logic

The following diagram illustrates the logical flow for the safe handling and disposal of **(Dimethylamino)acetone**.

[Click to download full resolution via product page](#)**Safe Handling and Disposal Workflow for (Dimethylamino)acetone.**

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